

Application Notes and Protocols for Safe Handling of 1-(Aminomethyl)cyclopentanol

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclopentanol

Cat. No.: B1282178

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling of **1-(Aminomethyl)cyclopentanol** (CAS No: 45511-81-7). Adherence to these guidelines is crucial to ensure personal safety and minimize environmental impact in a laboratory setting.

Hazard Identification and Summary

1-(Aminomethyl)cyclopentanol is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, the compound is classified with the following hazards:

- Skin Corrosion/Irritation: Can cause skin irritation or burns upon contact.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Eye Irritation: Poses a risk of serious eye damage or irritation.[\[2\]](#)
- Acute Toxicity (Oral): Harmful if swallowed.[\[2\]](#)[\[3\]](#)
- Acute Toxicity (Inhalation): May be harmful if inhaled, potentially causing respiratory irritation.[\[2\]](#)[\[4\]](#)

The toxicological properties of this compound have not been thoroughly investigated, and it should be handled with the caution appropriate for a potentially hazardous substance.[\[4\]](#)

Quantitative Data Summary

While specific quantitative data for **1-(Aminomethyl)cyclopentanol** is limited in many safety data sheets, the following table summarizes available information.

Property	Value	Source
Molecular Formula	C6H13NO	[1]
Molecular Weight	115.17 g/mol	[1]
GHS Hazard Statements	H302, H315, H319, H332, H335	[2]
Signal Word	Warning	[2][3]
Flash Point	No data available	[4]
Boiling Point	No data available	[4]
Melting Point	No data available	[4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **1-(Aminomethyl)cyclopentanol**.

- Eye and Face Protection: Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient.[2]
- Skin Protection:
 - Gloves: Use compatible, chemical-resistant gloves. Inspect gloves for any signs of degradation before use.[2] Follow proper glove removal technique to avoid skin contact.[2]
 - Lab Coat: A full-sleeved lab coat is required.
 - Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of generating dust or aerosols, use a NIOSH-approved respirator.[2][4]

Experimental Protocols: Safe Handling and Storage

4.1. General Handling

- Ventilation: Always handle **1-(Aminomethyl)cyclopentanol** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[4\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. [\[5\]](#) Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[4\]](#)
- Hygiene: Wash hands thoroughly after handling and before breaks.[\[2\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[4\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.

4.2. Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[5\]](#)
- Security: For regulated substances, store in a locked and secure area.[\[1\]](#)

Emergency Procedures

5.1. First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[\[1\]](#)[\[4\]](#)
- In Case of Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[1\]](#)[\[4\]](#)

5.2. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection.[\[1\]](#)[\[4\]](#) Avoid breathing vapors and ensure adequate ventilation.[\[1\]](#)[\[4\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[\[2\]](#)
- Containment and Cleanup: For spills, contain the material and collect it with an inert absorbent material. Transfer the material to a suitable, labeled container for disposal.[\[4\]](#)

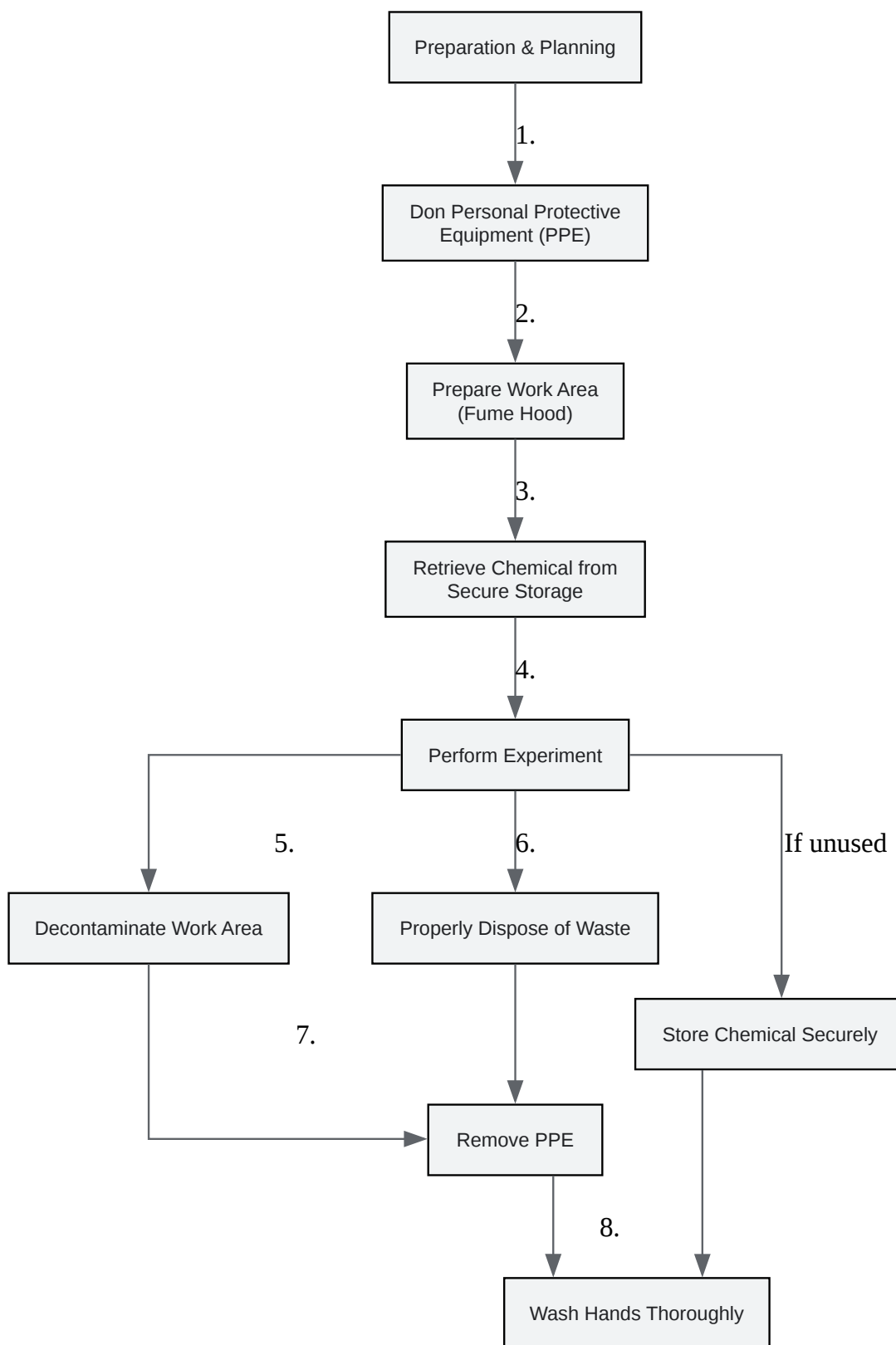
5.3. Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Specific Hazards: The specific hazards arising from the chemical in a fire are not fully characterized, but may include the release of toxic gases.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Waste Disposal

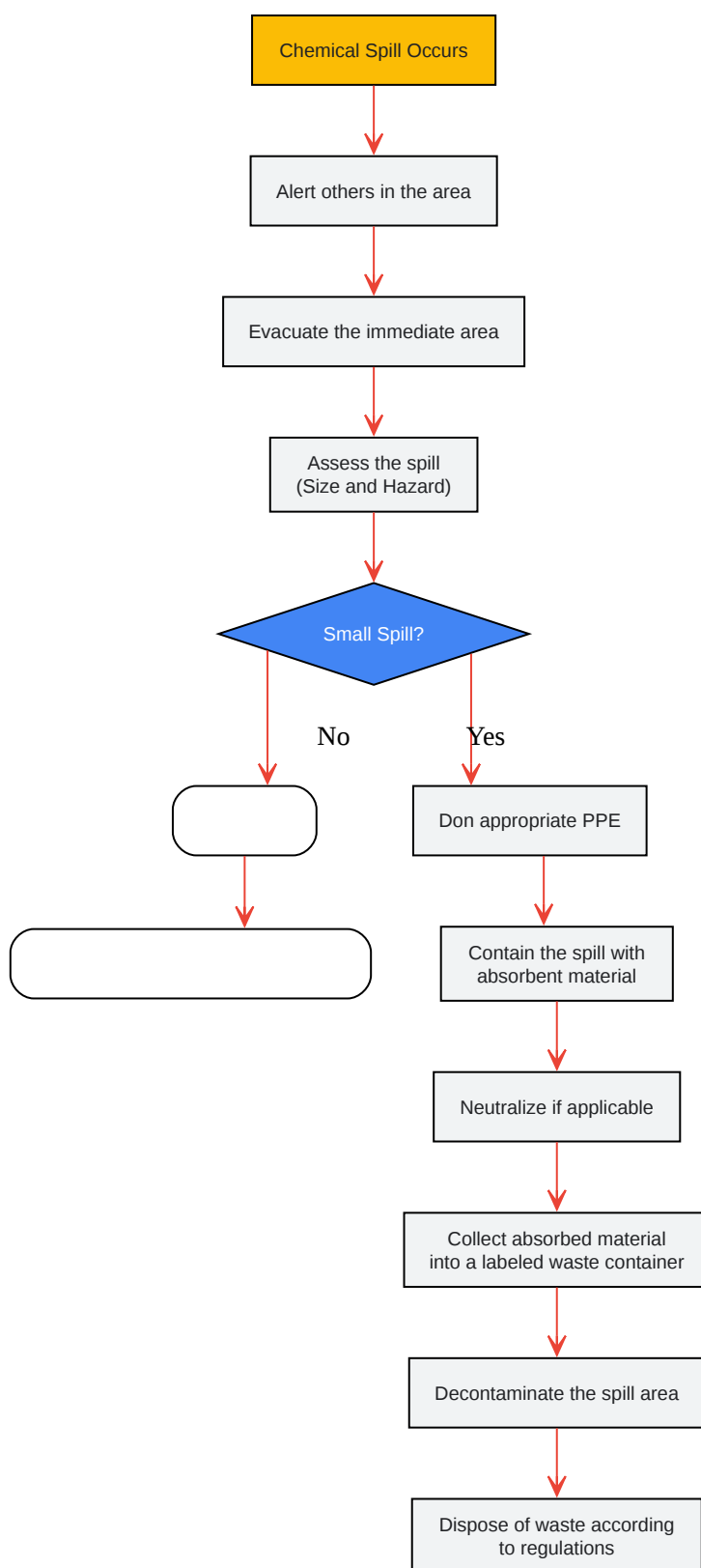
Dispose of **1-(Aminomethyl)cyclopentanol** and its containers in accordance with all applicable federal, state, and local regulations. Do not allow the product to enter drains.[\[2\]](#)

Visualized Protocols



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Caption: Workflow for the safe handling of **1-(Aminomethyl)cyclopentanol**.



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Caption: Emergency response protocol for a **1-(Aminomethyl)cyclopentanol** spill.

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